

Mechanical properties of pDCPD compared to other thermoset polymers.

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Compound of Interest

Compound Name: **DCPD**

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A Comparative Guide to the Mechanical Properties of pDCPD and Other Thermoset Polymers

This guide provides a detailed comparison of the mechanical properties of polydicyclopentadiene (pDCPD) against other common thermoset polymers, including epoxy, polyurethane, and unsaturated polyester resins. The information is intended for researchers, scientists, and materials engineers to facilitate material selection for various applications. All quantitative data is summarized in tables, and detailed experimental protocols for key mechanical tests are provided.

Data Presentation: Mechanical Properties of Thermoset Polymers

The following table summarizes the typical mechanical properties of pDCPD, epoxy, polyurethane, and unsaturated polyester. It is important to note that these values can vary significantly based on the specific formulation, curing conditions, and the presence of fillers or reinforcements.

Mechanical Property	pDCPD (Polydicyclopentadiene)	Epoxy Resin	Polyurethane (PU)	Unsaturated Polyester Resin (UPR)	Test Standard
Tensile Strength	35 - 73 MPa ^[1]	55 - 130 MPa	10 - 50 MPa ^[2]	45 - 70 MPa ^{[3][4]}	ASTM D638 / ISO 527
Young's Modulus	1770 - 3100 MPa ^[1]	2400 - 4500 MPa	10 - 1000 MPa	513 - 3500 MPa ^[3]	ASTM D638 / ISO 527
Elongation at Break	2.7 - 15% ^[1]	3 - 6%	300 - 700% ^[2]	2.5 - 9.12% ^{[3][5]}	ASTM D638 / ISO 527
Izod Impact Strength (Notched)	22 - 30 kJ/m ^[1]	0.25 - 1.0 kJ/m	5.9 kJ/m ² (ISO 180) ^[2]	Varies widely	ASTM D256 / ISO 180
Rockwell Hardness	R114 ^[1]	M85 - M110	Shore D 80 ± 5 ^[2]	Shore D 70 - 90 ^[4]	ASTM D785
Flexural Strength	67 - 75 MPa ^[1]	80 - 140 MPa	110 MPa ^[2]	60 - 100 MPa ^{[3][4][6]}	ASTM D790 / ISO 178
Flexural Modulus	1850 - 2000 MPa ^[1]	2500 - 4500 MPa	2379 MPa ^[2]	1530 - 3484 MPa ^{[3][6]}	ASTM D790 / ISO 178

Experimental Protocols

Detailed methodologies for the key experiments cited are outlined below. These protocols are based on internationally recognized ASTM standards.

Tensile Properties of Plastics (ASTM D638)

This test method is used to determine the tensile properties of unreinforced and reinforced plastics.

- Specimen Preparation: Test specimens are either injection molded or machined into a standard dumbbell shape (Type I, II, III, IV, or V). The specific dimensions depend on the material's thickness and rigidity.

- Conditioning: Specimens are conditioned for a minimum of 40 hours at a standard laboratory atmosphere of $23 \pm 2^\circ\text{C}$ and $50 \pm 5\%$ relative humidity.
- Test Procedure:
 - The thickness and width of the specimen's narrow section are measured.
 - The specimen is mounted into the grips of a universal testing machine.
 - An extensometer is attached to the specimen to measure strain.
 - A tensile load is applied at a constant crosshead speed until the specimen fractures. The speed depends on the material's characteristics.
 - The force and elongation are recorded throughout the test.
- Data Calculation:
 - Tensile Strength: The maximum stress the material can withstand before breaking.
 - Young's Modulus (Modulus of Elasticity): The material's stiffness, calculated from the slope of the initial linear portion of the stress-strain curve.
 - Elongation at Break: The percentage increase in length that the material undergoes before fracturing.

Izod Pendulum Impact Resistance of Plastics (ASTM D256)

This test determines a plastic's resistance to impact from a swinging pendulum.

- Specimen Preparation: A rectangular bar of specified dimensions is prepared. For a notched Izod test, a V-notch of a specific angle and depth is machined into the specimen.
- Conditioning: Specimens are conditioned as per the requirements of the material being tested.
- Test Procedure:

- The specimen is clamped vertically in the test fixture with the notch facing the direction of the pendulum's strike.
- The pendulum is released from a specified height, allowing it to swing down and strike the specimen.
- The energy absorbed by the specimen during the break is measured by the height to which the pendulum swings after impact.
- Data Calculation: The impact strength is calculated by dividing the absorbed energy by the thickness of the specimen at the notch and is typically expressed in Joules per meter (J/m) or foot-pounds per inch (ft-lb/in).

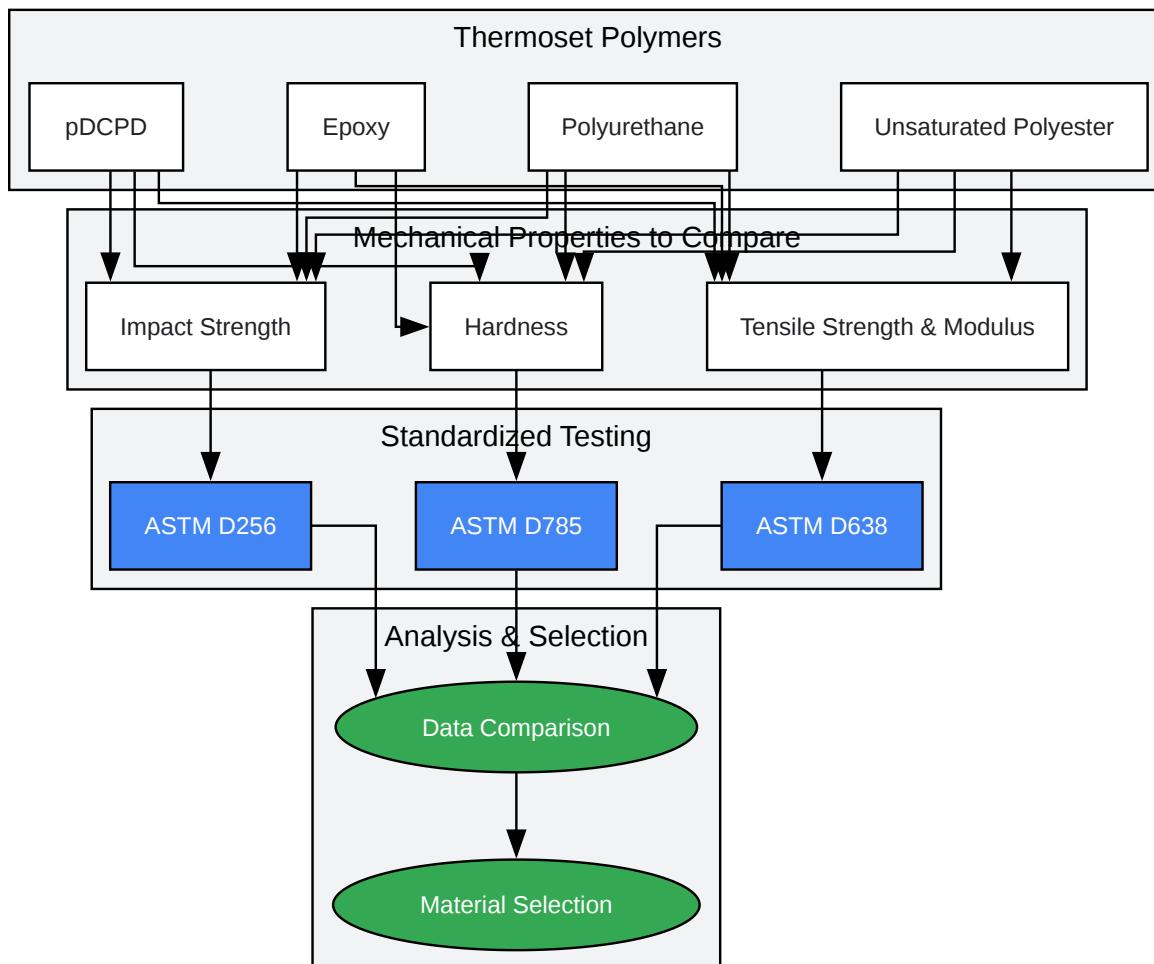
Rockwell Hardness of Plastics and Electrical Insulating Materials (ASTM D785)

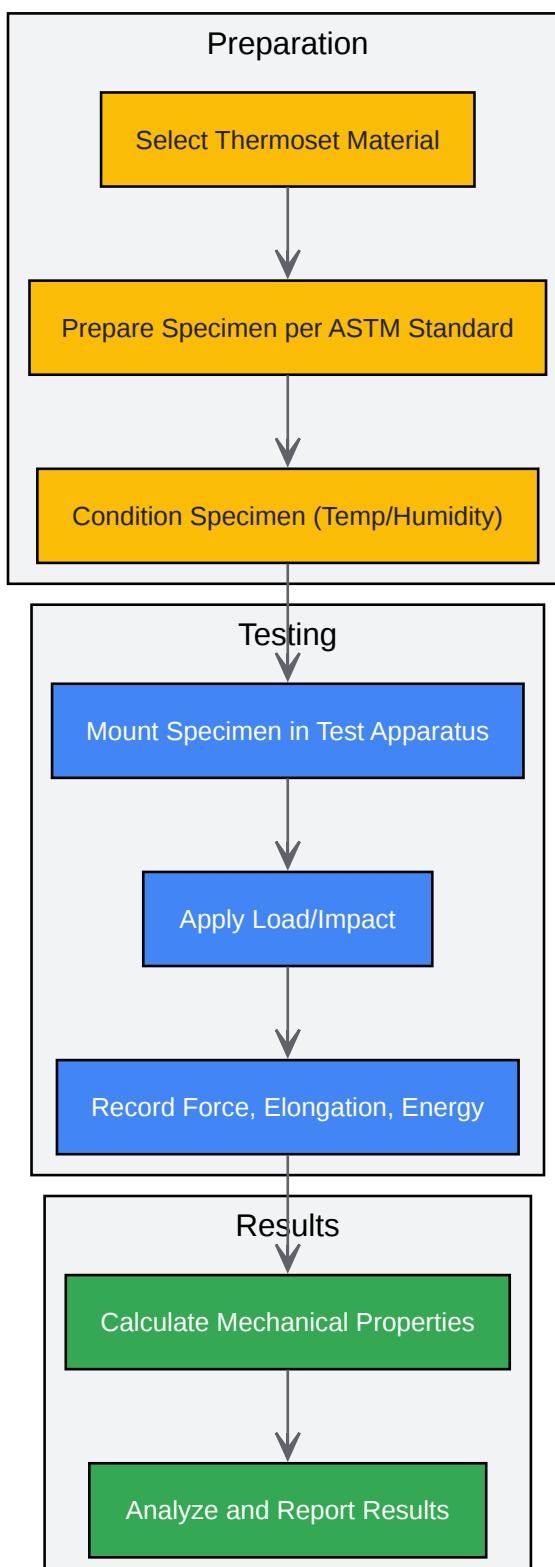
This method measures the indentation hardness of plastics.

- Specimen Preparation: The test specimen should have a minimum thickness of 6 mm and possess flat, parallel surfaces.
- Conditioning: Specimens are conditioned in the standard laboratory atmosphere.
- Test Procedure (Procedure A):
 - The specimen is placed on the anvil of the Rockwell hardness tester.
 - A minor load is applied, and the dial gauge is set to zero.
 - A major load is then applied for a specified duration (typically 15 seconds).
 - The major load is removed, and after a recovery period of 15 seconds with the minor load still applied, the Rockwell hardness number is read from the dial.
- Data Calculation: The Rockwell hardness number is read directly from the machine's scale. The scale used (e.g., R, L, M, E, or K) depends on the material's hardness.

Visualizations

The following diagrams illustrate the logical relationships and experimental workflows described in this guide.





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